

Application Note: Internal Sizing of Cellulosic Substrates using C18 Alkenyl Succinic Anhydride (ASA)

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Compound of Interest

Compound Name: 2-Octadecenylsuccinic anhydride

CAS No.: 67066-88-0

Cat. No.: B1616158

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Abstract

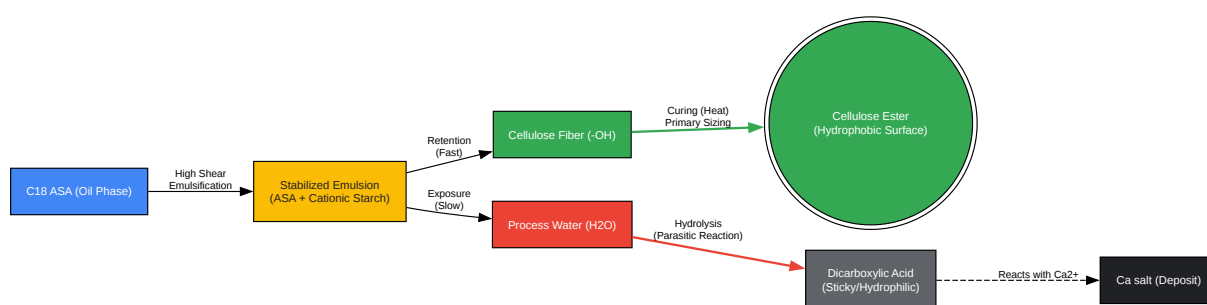
This guide details the protocol for the internal sizing of paper and cellulosic substrates using C18 Alkenyl Succinic Anhydride (ASA). Unlike Alkyl Ketene Dimer (AKD), which requires off-machine curing, ASA provides immediate on-machine sizing, making it the preferred choice for high-speed manufacturing and substrates requiring precise hydrophobicity control (e.g., diagnostic papers, packaging). However, ASA is chemically unstable in water; its successful application relies entirely on the kinetic control of emulsification and retention. This protocol focuses on the "race against hydrolysis," providing a self-validating workflow to maximize esterification efficiency.

Part 1: The Chem-Physical Mechanism

To master ASA sizing, one must understand the kinetic competition occurring at the wet end. ASA is an oil that must be emulsified to be distributed.[1] Once in the aqueous pulp slurry, two reactions compete:

- Sizing (Desired): The anhydride ring reacts with hydroxyl groups on cellulose to form an ester, anchoring the hydrophobic C18 tail.
- Hydrolysis (Parasitic): The anhydride reacts with water to form dicarboxylic acid. This byproduct is hydrophilic (non-sizing) and reacts with calcium to form sticky deposits ("pitch").

Kinetic Pathway Diagram



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Caption: The kinetic competition between effective sizing (Esterification) and defect formation (Hydrolysis). Success depends on minimizing the time between emulsification and drying.

Part 2: Emulsification Protocol (Critical Control Point)

ASA cannot be added directly to pulp; it must be emulsified with a protective colloid (cationic starch) to prevent premature hydrolysis and ensure retention.

Reagents & Equipment[2][3][4][5]

- C18 Alkenyl Succinic Anhydride (ASA): >95% purity.

- Cationic Starch: High substitution degree (DS > 0.035) to stabilize the charge.
- Aluminum Sulfate (Alum): Optional, for pH control and charge scavenging.
- High-Shear Homogenizer: Rotor-stator type (e.g., Ultra-Turrax) or high-pressure homogenizer.
- Particle Size Analyzer: Laser diffraction (Malvern) or high-res microscopy.

Step-by-Step Procedure

1. Protective Colloid Preparation (Starch Cook)

- Goal: Create a cationic net to encapsulate ASA droplets.
- Protocol:
 - Slurry cationic starch in deionized water at 3-4% solids.
 - Cook at 95°C for 30 minutes under agitation.
 - Dilute to 2.0% solids with warm water.
 - Adjust pH to 4.0–5.0 using adipic or acetic acid (Low pH retards hydrolysis).
 - Cool to 40–50°C. Do not cool below 30°C as starch viscosity may increase excessively.

2. Emulsification (The "Activator")

- Ratio: Standard mass ratio is 1:3 (ASA : Starch).
 - Note: Lower starch ratios (1:1) save cost but reduce stability; higher ratios (1:4) improve retention but increase COD.
- Protocol:
 - Add calculated ASA oil to the starch solution.
 - Immediately apply high shear.

- Lab Scale: 20,000 RPM for 60–90 seconds.
- Pilot Scale: 150–200 bar pressure drop across homogenizer valve.
- Target Particle Size: 0.5 – 1.5 μm .
 - Validation: $>2.0 \mu\text{m}$ indicates poor shear; results in "fugitive sizing" (sizing lost over time) and spots.

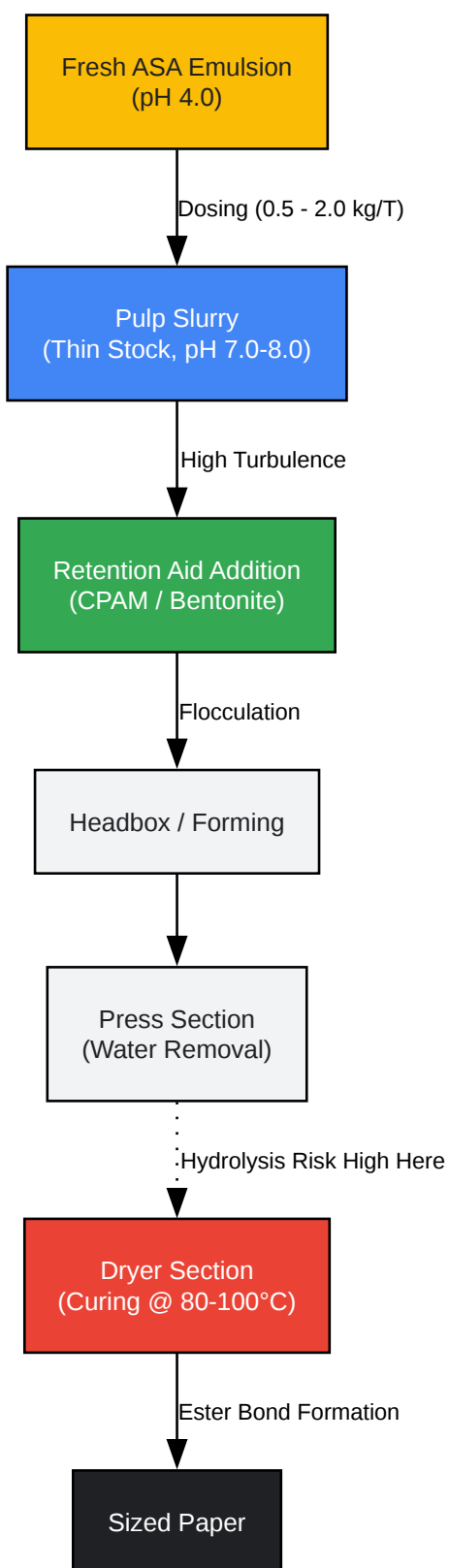
3. Stability Check (Self-Validation)

- The emulsion is thermodynamically unstable.
- Rule: Use within 30 minutes of preparation.
- Visual Check: Emulsion should be milky white. If phase separation (oil slick) appears, discard immediately.

Part 3: Wet-End Application & Retention

Once emulsified, the ASA must be retained on the fiber before it hydrolyzes.

Application Workflow Diagram



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Caption: Process flow for ASA application. Note that the "Hydrolysis Risk" peaks between dosing and the dryer section.

Dosing Protocol

- Dosage: Typically 0.5 to 2.0 kg/ton of paper (dry basis), depending on target Cobb value.
- Injection Point: Add to the thin stock (after the fan pump) to minimize residence time.
- Retention Aid: ASA is anionic/non-ionic (depending on starch). A Cationic Polyacrylamide (CPAM) retention aid (0.1–0.3 kg/ton) is mandatory to anchor the emulsion to the anionic fiber.
- pH Control: Maintain pulp pH between 7.0 and 8.0.
 - Caution: pH > 8.5 accelerates hydrolysis exponentially.

Curing[6]

- Unlike AKD, ASA cures rapidly. 90% of sizing develops in the dryer section.
- Target Temperature: Web temperature must reach 80–100°C to drive the esterification reaction and evaporate water (removing the hydrolysis reagent).

Part 4: Validation & Quality Control

Sizing efficacy is inversely proportional to water absorption.

Quantitative Data Summary

Parameter	Target Range	Method	Impact of Deviation
Emulsion Particle Size	0.5 – 1.5 μm	Light Scattering	>2 μm : Spots, poor sizing efficiency.
Cobb60 Value	20 – 30 g/m^2	TAPPI T 441	High: Insufficient sizing or hydrolysis.
HST (Hercules)	50 – 300 sec	TAPPI T 530	Low: Poor ink holdout.
Ash Content	Varies	TAPPI T 413	High CaCO_3 filler demand increases ASA consumption.

Standard Test Methods

- Cobb Test (TAPPI T 441):
 - Measures water mass absorbed by 1 m^2 of paper in 60 seconds.
 - Procedure: Weigh dry sample -> Clamp in ring -> Add water (60s) -> Pour off -> Blot excess -> Weigh wet.
 - Calculation: $\text{Cobb} = \text{Wet Weight} - \text{Dry Weight} (\text{g}/\text{m}^2)$.
- Hercules Sizing Test (HST) (TAPPI T 530):
 - Measures time for a dye/acid solution to penetrate the paper, causing a reflectance drop.
 - More sensitive than Cobb for high-sizing applications (e.g., liquid packaging).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Fugitive Sizing (Good off-machine, poor later)	Large emulsion particles (>2 μ m).	Increase shear during emulsification; check starch viscosity.
Sizing Spots	Hydrolyzed ASA agglomeration (Calcium salts).	Improve emulsion stability; reduce time between makeup and dosing; check water hardness.
High Cobb (Poor Sizing)	High pH or High Temperature.	Lower stock pH to <8.0; move injection point closer to headbox.
Press Picking	Sticky hydrolyzed ASA.[2]	Increase retention aid dosage to lock ASA into sheet; clean press rolls.

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